

Personal protective equipment for handling Enbezotinib (enantiomer)

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Compound of Interest

Compound Name: Enbezotinib (enantiomer)

Cat. No.: B12377740

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Essential Safety and Handling Guide for Enbezotinib (enantiomer)

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This document provides critical safety and logistical information for the handling of **Enbezotinib (enantiomer)**, a potent dual inhibitor of rearranged during transfection (RET) and Src family tyrosine kinases. Adherence to these guidelines is essential to ensure personnel safety and maintain experimental integrity.

Hazard Identification and Safety Data

Enbezotinib is classified as a potent compound with potential health risks. The following table summarizes its key hazard information. Although specific data for a single enantiomer of Enbezotinib is not publicly available, the data for the racemic mixture provides a strong basis for safe handling protocols.

Hazard Classification (Based on Racemic Mixture)	Description
Acute Oral Toxicity	Category 4: Harmful if swallowed.
Aquatic Toxicity	Category 1: Very toxic to aquatic life with long-lasting effects.
Occupational Exposure Band (OEB)	Estimated OEB 4: 1-10 µg/m³. Potent compound requiring high containment.

Personal Protective Equipment (PPE)

A comprehensive PPE strategy is mandatory when handling **Enbezotinib (enantiomer)** in solid or solution form.

PPE Category	Specification	Rationale
Hand Protection	Double-gloving with nitrile gloves.	Prevents skin contact and absorption.
Eye Protection	Chemical safety goggles with side shields.	Protects eyes from dust particles and splashes.
Body Protection	Disposable, impervious lab coat with tight cuffs.	Prevents contamination of personal clothing.
Respiratory Protection	NIOSH-approved respirator with a particulate filter (e.g., N95/P100).	Minimizes inhalation of aerosolized particles.

Operational Plan: Step-by-Step Handling Procedures

Engineering Controls

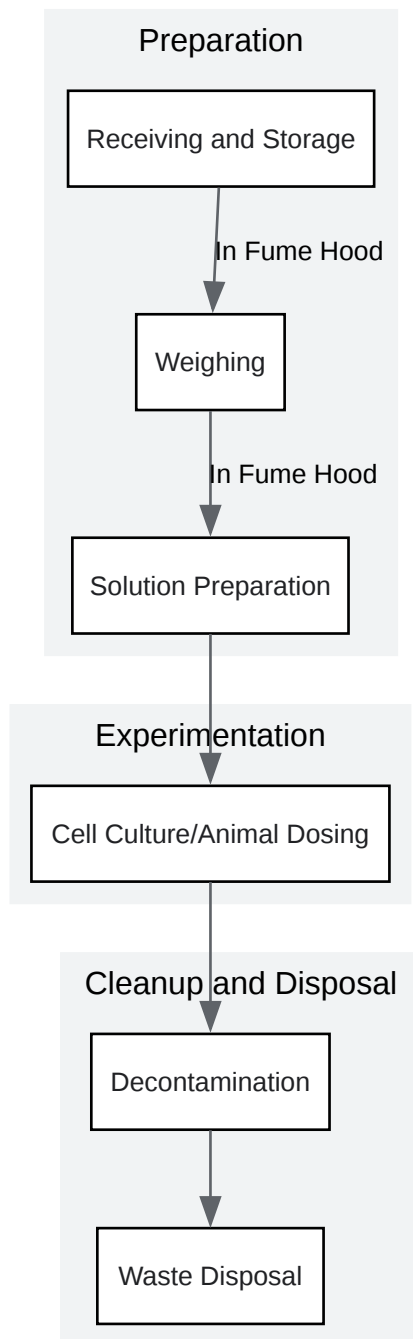
- All handling of solid **Enbezotinib (enantiomer)** must be conducted in a certified chemical fume hood or a containment ventilated enclosure (CVE).

- Use of a powder-containment balance hood is required for weighing.
- A designated and clearly marked area for **Enbezotinib (enantiomer)** work should be established.

Experimental Workflow

The following diagram outlines the standard workflow for handling **Enbezotinib (enantiomer)** from receipt to disposal.

Experimental Workflow for Enbezotinib (enantiomer)

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Detailed Experimental Protocols

Receiving and Storage:

- Upon receipt, inspect the container for any damage or leakage.
- Store the compound in a tightly sealed container in a cool, well-ventilated, and designated potent compound storage area.
- Recommended storage temperature is -20°C for the powder form.

Weighing:

- Perform all weighing operations within a powder-containment balance hood.
- Use dedicated spatulas and weigh boats.
- Tare the balance with the weigh boat before adding the compound.
- Carefully add the desired amount of **Enbezotinib (enantiomer)** to the weigh boat, avoiding dust generation.
- Clean the balance and surrounding area with a wet wipe immediately after use.

Solution Preparation:

- In a chemical fume hood, add the weighed **Enbezotinib (enantiomer)** to the desired solvent (e.g., DMSO).
- Cap the vial and vortex or sonicate until the compound is fully dissolved.
- Solutions should be stored at -20°C or -80°C, depending on the solvent and desired stability.

Disposal Plan

All waste contaminated with **Enbezotinib (enantiomer)** must be treated as hazardous.

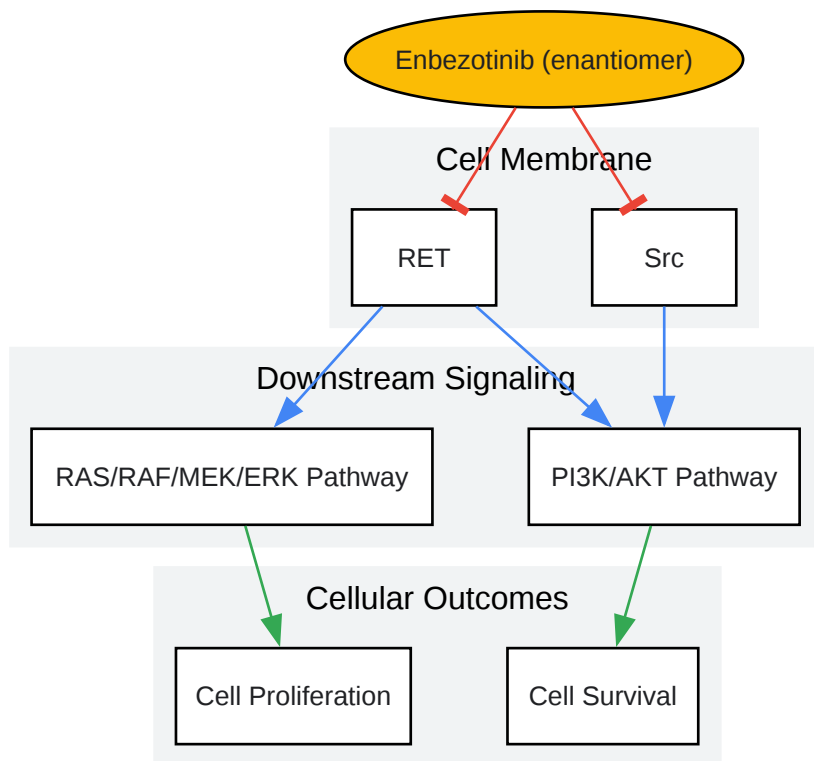
Waste Type	Disposal Procedure
Solid Waste	Collect all contaminated solids (gloves, weigh boats, etc.) in a dedicated, sealed, and clearly labeled hazardous waste container.
Liquid Waste	Collect all contaminated liquids in a sealed, labeled, and compatible hazardous waste container.
Sharps	Dispose of contaminated needles and syringes in a designated sharps container for hazardous chemical waste.

All hazardous waste must be disposed of through a licensed environmental waste management service.

Signaling Pathway

Enbezotinib is a dual inhibitor of the RET and Src tyrosine kinases. Its mechanism of action involves blocking the phosphorylation and subsequent activation of these kinases, thereby inhibiting downstream signaling pathways that promote cell proliferation and survival.

Enbezotinib (enantiomer) Mechanism of Action



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